

Technical Guide: 2-Bromo-4,5-dimethoxypyridine Solubility & Handling[1]

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Compound of Interest

Compound Name: 2-Bromo-4,5-dimethoxypyridine

Cat. No.: B11760858

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Executive Summary

2-Bromo-4,5-dimethoxypyridine (CAS: 1211520-13-6) is a specialized heterocyclic building block utilized primarily in the synthesis of pharmaceutical agents, including kinase inhibitors and ferroportin inhibitors.[1] Its structural core—a pyridine ring substituted with a reactive bromine atom and two electron-donating methoxy groups—dictates a specific solubility profile that researchers must navigate to optimize reaction yields.[1]

This guide provides a technical analysis of its physicochemical properties, solvent compatibility, and validated experimental protocols for its use in cross-coupling reactions.

Physicochemical Profile

Understanding the molecular parameters is the first step in predicting solubility behavior in unverified solvents.[1]

Property	Data	Note
CAS Number	1211520-13-6	Unique Identifier
IUPAC Name	2-Bromo-4,5-dimethoxypyridine	
Molecular Formula	C ₇ H ₈ BrNO ₂	
Molecular Weight	218.05 g/mol	
Physical State	Solid / Viscous Oil	Low melting point solid (inferred)
Predicted LogP	~1.5 – 1.9	Moderately Lipophilic
H-Bond Donors	0	No -OH/-NH groups
H-Bond Acceptors	3	Pyridine N + 2 Ether O

Solubility Data & Solvent Compatibility

Direct experimental solubility values (g/L) are rarely published for this specific intermediate.^[1]

The data below is derived from validated synthetic protocols (Suzuki and Stille couplings) where the compound was successfully solubilized.

Primary Reaction Solvents

These solvents are confirmed to dissolve **2-Bromo-4,5-dimethoxypyridine** at functional concentrations (0.1 M – 0.5 M).^[1]

Solvent	Solubility Rating	Application Context
1,4-Dioxane	High	Standard solvent for Suzuki-Miyaura coupling. ^[1] Often used as a 3:1 mixture with water. ^{[1][2][3]}
Toluene	High	Preferred for Stille couplings; effective at elevated temperatures (100°C). ^[1]
DMSO	High	Universal solvent for nucleophilic substitutions; excellent for stock solutions. ^[1]
Dichloromethane (DCM)	High	Ideal for transfers and anhydrous reactions (e.g., demethylation with BBr ₃).
Methanol	Moderate	Soluble, but often used as a co-solvent.
Water	Low	Poor solubility. ^[1] Requires organic co-solvents (e.g., Dioxane, DMF) for aqueous reactions.

Workup & Purification Solvents^{[1][4]}

- Extraction: Ethyl Acetate (EtOAc) and DCM are highly effective for extracting the compound from aqueous reaction quenches.^[1]
- Chromatography: The compound is stable on silica gel.^[1] Standard mobile phases include Hexane/EtOAc or Cyclohexane/EtOAc gradients (e.g., 0% → 30% EtOAc).

Experimental Protocols

The following protocols demonstrate the compound's solubility in action within critical drug discovery workflows.

Protocol A: Suzuki-Miyaura Coupling (Aqueous/Organic System)

Context: This protocol utilizes the solubility of **2-Bromo-4,5-dimethoxypyridine** in a biphasic Dioxane/Water system to facilitate palladium-catalyzed cross-coupling.^[1]

Reagents:

- **2-Bromo-4,5-dimethoxypyridine** (1.0 eq)^{[1][4][2][3]}
- Aryl Boronic Acid (1.5 eq)^{[1][3]}
- Potassium Carbonate (K_2CO_3 , 2.0 eq)^{[2][3]}
- $Pd(PPh_3)_4$ (Catalyst, 0.1 eq)^[3]
- Solvent: 1,4-Dioxane / Water (3:1 ratio)^{[1][2][3]}

Methodology:

- Solubilization: In a reaction tube, dissolve **2-Bromo-4,5-dimethoxypyridine** and the boronic acid in 1,4-dioxane.
- Base Addition: Add the aqueous solution of K_2CO_3 (or solid K_2CO_3 followed by water).^[1] The 3:1 ratio ensures the pyridine derivative remains in solution while allowing the inorganic base to activate the boronic acid.^[1]
- Degassing: Sparge the mixture with Argon for 15 minutes to remove oxygen (critical for Pd catalyst stability).
- Reaction: Seal the tube and heat to 100°C for 16 hours.
- Workup: Cool to room temperature. Filter through Celite (eluting with EtOAc) to remove Pd residues.^{[1][3]} The product will be in the EtOAc filtrate.^[1]

Protocol B: Stille Coupling (Anhydrous System)

Context: Used for coupling with organostannanes, requiring a non-protic, high-boiling solvent.

Reagents:

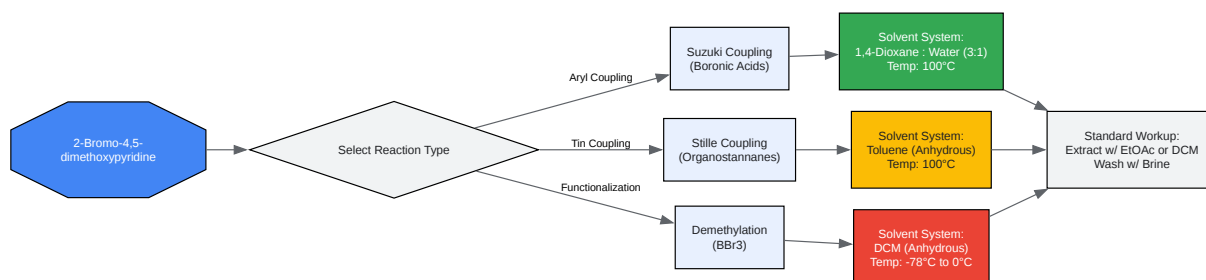
- **2-Bromo-4,5-dimethoxypyridine** (1.0 eq)[1][4][2][3]
- Organostannane (e.g., Sn_2Me_6 , 1.0 eq)[5]
- $\text{Pd}(\text{dppf})\text{Cl}_2$ (Catalyst, 0.1 eq)[5]
- Solvent: Toluene (Anhydrous)[1]

Methodology:

- Solubilization: Dissolve the pyridine substrate and stannane reagent in anhydrous Toluene.
- Reaction: Heat the solution to 100°C for 3 hours. The high solubility in hot toluene ensures rapid kinetics.[1]
- Quench: Dilute with water and extract immediately with Ethyl Acetate.

Visualization: Solubility-Driven Workflow

The following diagram illustrates the decision logic for solvent selection based on the intended chemical transformation.



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Caption: Solvent selection logic for **2-Bromo-4,5-dimethoxypyridine** based on reaction type.

Handling & Stability

- Storage: Store at 2–8°C under an inert atmosphere (Argon/Nitrogen). The bromide functionality can be light-sensitive; store in amber vials.[1]
- Stability: The methoxy groups are stable to mild bases (K_2CO_3) but will hydrolyze/demethylate in the presence of strong Lewis acids (e.g., BBr_3 , $AlCl_3$).
- Safety: Treat as a potential irritant (Skin Irrit. 2, Eye Irrit. 2). Use standard PPE (gloves, goggles) and handle in a fume hood.

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